

The Natural Occurrence of **cis**-Methylisoeugenol in the Plant Kingdom: A Technical Guide

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Compound of Interest

Compound Name: **cis**-Methylisoeugenol

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Introduction

cis-Methylisoeugenol, also known as (Z)-methylisoeugenol, is a naturally occurring phenylpropanoid found in a variety of plant species. As a volatile organic compound, it contributes to the characteristic aroma of many essential oils. This technical guide provides a comprehensive overview of the natural occurrence of **cis**-Methylisoeugenol in plants, detailing its presence across different species and within various plant organs. Furthermore, this document outlines the biosynthetic pathway leading to its formation and provides detailed experimental protocols for its extraction, identification, and quantification. This information is intended to serve as a valuable resource for researchers in the fields of phytochemistry, natural product chemistry, and drug discovery.

Natural Occurrence and Quantitative Data

cis-Methylisoeugenol has been identified in a range of plant species, often as a component of their essential oils. The concentration of this compound can vary significantly depending on the plant species, geographical location, season of harvest, and the specific plant part analyzed. The following tables summarize the quantitative data available in the scientific literature on the occurrence of **cis**-Methylisoeugenol and its isomers in various plants.

Table 1: Quantitative Occurrence of Methylisoeugenol (cis and trans isomers) in Various Plant Species

Plant Species	Family	Plant Part	Compound	Concentration	Reference(s)
<i>Acorus calamus</i>	Araceae	Rhizome	(Z)-Methylisoeugenol	17.70% of essential oil	[1]
<i>Acorus calamus</i>	Araceae	Leaf	(Z)-Methylisoeugenol	36.40% of essential oil	[1]
<i>Daucus carota</i>	Apiaceae	Mature Leaves	Methylisoeugenol	Dominant phenylpropene	[2]
<i>Illicium verum</i> (Star Anise)	Schisandraceae	Fruit	Methylisoeugenol	0.32% of essential oil	[3]
<i>Myristica fragrans</i> (Nutmeg)	Myristicaceae	Seed	Methylisoeugenol	Naturally occurring	[4]
<i>Pimenta dioica</i> (Allspice)	Myrtaceae	Fruit/Leaf	Methylisoeugenol	Naturally occurring	[4]
<i>Syzygium aromaticum</i> (Clove)	Myrtaceae	Leaf	Methylisoeugenol	Present	[5]
<i>Zingiber officinale</i> (Ginger)	Zingiberaceae	Rhizome	Methylisoeugenol	Naturally occurring	[4]
<i>Ocimum basilicum</i> (Sweet Basil)	Lamiaceae	Plant	Methylisoeugenol	Detected	[3][4]
<i>Cinnamomum verum</i> (Ceylon Cinnamon)	Lauraceae	Leaf	Methylisoeugenol	Present	[4][5]

Platostoma africanum	Lamiaceae	-	Isoeugenyl methyl ether	Reported	[6]
Asarum rigescens	Aristolochiac eae	-	Isoeugenyl methyl ether	Reported	[6]
Croton malambo	Euphorbiacea e	Bark	Methylisoeug enol	Main component of essential oil	[3]
Zingiber zerumbet	Zingiberacea e	Rhizome	Methylisoeug enol	Main component of essential oil	[3]
Hedychium coronarium	Zingiberacea e	Rhizome	Methylisoeug enol	Main component of essential oil	[3]
Etlingera cevuga	Zingiberacea e	Rhizome	Methylisoeug enol	Main component of essential oil	[3]

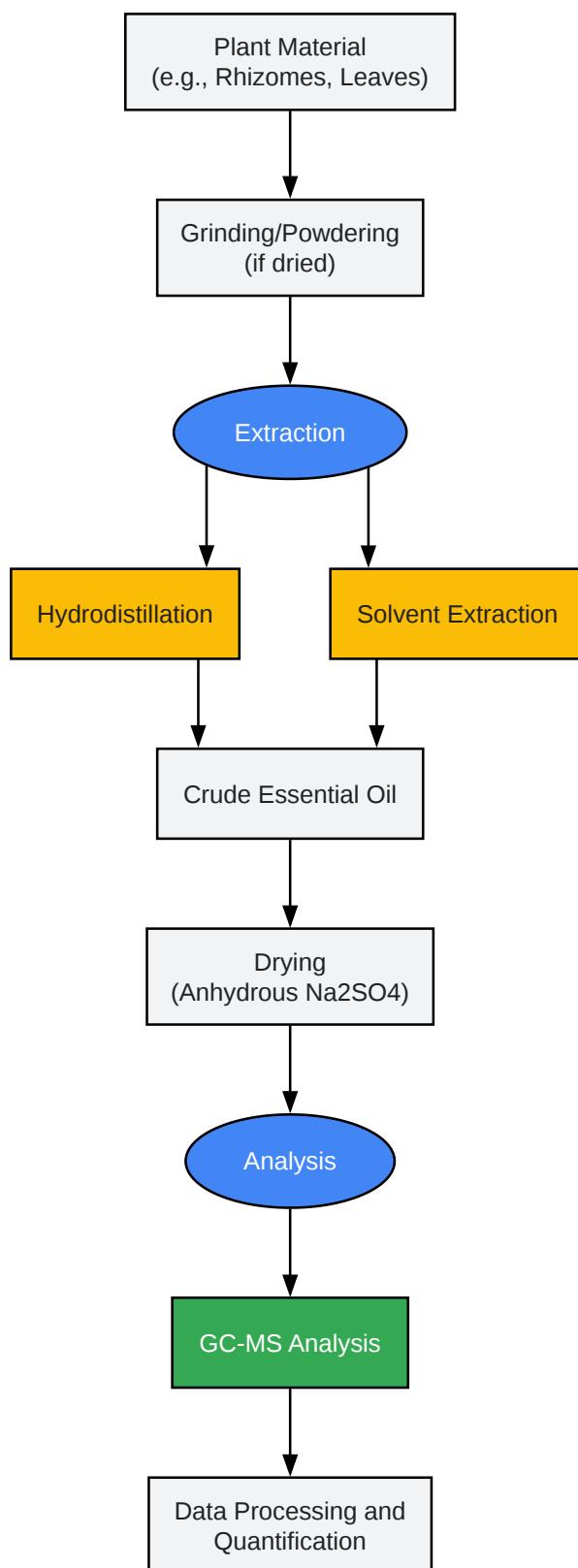
Note: The term "Methylisoeugenol" in some literature may refer to a mix of cis and trans isomers unless specified otherwise.

Biosynthesis of **cis**-Methylisoeugenol

cis-Methylisoeugenol is a phenylpropanoid, a class of plant secondary metabolites derived from the amino acid phenylalanine. The biosynthesis of isoeugenol, the direct precursor of methylisoeugenol, is part of the broader phenylpropanoid pathway. The final step in the formation of methylisoeugenol involves the methylation of isoeugenol.

The key enzymes involved in the latter stages of this pathway, as elucidated in species like *Daucus carota*, are eugenol/isoeugenol synthase (EGS/IGS) and S-adenosyl-L-methionine:eugenol/isoeugenol O-methyltransferase (E(I)OMT). [2]

Below is a diagram illustrating the simplified biosynthetic pathway leading to **cis**-Methylisoeugenol.



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